

ATTO 465 Maleimide: A Technical Guide for Advanced Fluorescence Labeling

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Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the properties and applications of **ATTO 465 maleimide**, a fluorescent probe designed for high-sensitivity applications in life sciences research.^{[1][2][3]} Derived from the dye acriflavine, ATTO 465 offers strong absorption, high fluorescence, a large Stokes shift, and good water solubility, making it a versatile tool for labeling proteins, nucleic acids, and other biomolecules.^{[1][2][3]} This document provides a comprehensive overview of its characteristics, detailed experimental protocols for its use, and visual representations of key processes to facilitate its integration into research and development workflows.

Core Properties and Spectroscopic Data

ATTO 465 is characterized by its robust photophysical properties, which are critical for demanding fluorescence-based assays, including single-molecule detection.^{[1][2]} The maleimide functional group specifically enables the covalent labeling of sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins.^{[1][2]}

Spectroscopic and Physical Properties

The key optical and physical characteristics of ATTO 465 are summarized below. These values are crucial for designing experiments and selecting appropriate filter sets for fluorescence microscopy and spectroscopy.

Property	Value	Reference
Excitation Wavelength (λ_{ex})	453 nm	[1][2][3]
Emission Wavelength (λ_{em})	506 nm	[1][3][4]
Molar Extinction Coefficient (ϵ_{max})	$7.5 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	[1][2][3]
Fluorescence Quantum Yield (η_{fl})	75%	[1][2][3]
Fluorescence Lifetime (τ_{fl})	5.0 ns	[1][2][3]
Molecular Weight (MW)	518 g/mol	[1][3]
Recommended Storage	-20°C, protected from moisture and light	[1][2][3][5]
Solubility	Polar solvents (e.g., DMF, DMSO, acetonitrile)	[1][2]

Note: Optical data is for the carboxy derivative in aqueous solution and may vary slightly for the maleimide conjugate depending on the solvent and conjugation partner.[1][3]

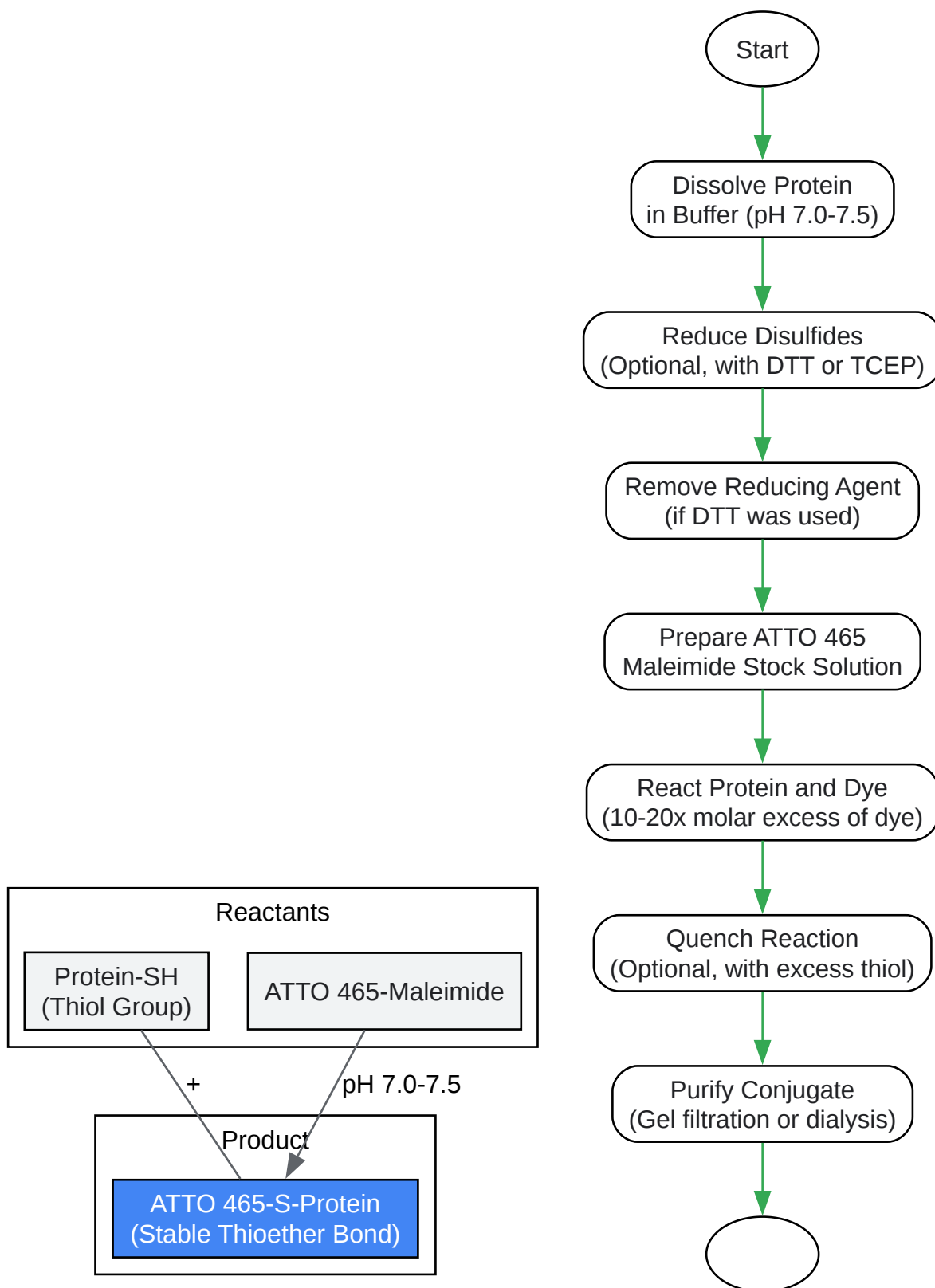
Thiol-Reactive Labeling with ATTO 465 Maleimide

The primary application of **ATTO 465 maleimide** is the covalent labeling of molecules containing free sulfhydryl groups. The maleimide group reacts with thiols to form a stable thioether bond. This reaction is highly specific for thiols at a neutral pH range (7.0-7.5), minimizing off-target reactions with other nucleophilic groups like amines.[3][4]

Chemical Reaction Pathway

The diagram below illustrates the reaction between a thiol group (e.g., from a cysteine residue in a protein) and the maleimide group of ATTO 465, resulting in a stable, fluorescently labeled

conjugate.



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